Application Notes: 4-Ethyl-5-methyloctane as a Reference Standard in Gas Chromatography

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Compound of Interest

Compound Name:	*4-Ethyl-5-methyloctane*
CAS No.:	*62016-24-4*
Cat. No.:	*B14538802*

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Introduction

4-Ethyl-5-methyloctane is a branched-chain alkane with the molecular formula C11H24.[1] Its chemical inertness, volatility, and distinct chromatographic behavior make it a suitable candidate for use as a reference standard in analytical chemistry, particularly in gas chromatography (GC). As a reference standard, it can be employed for both qualitative and quantitative analyses of volatile organic compounds (VOCs) in various matrices. Its primary application lies in serving as an internal standard to improve the precision and accuracy of quantitative analysis by correcting for variations in sample injection volume and instrument response.[2][3][4]

This document provides detailed application notes and protocols for the use of **4-Ethyl-5-methyloctane** as a reference standard in Gas Chromatography with Flame Ionization Detection (GC-FID), a common technique for the analysis of hydrocarbons.[5][6]

Physicochemical Properties

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A summary of the key physicochemical properties of **4-Ethyl-5-methyloctane** is presented in the table below.

Property	Value	Reference
IUPAC Name	4-ethyl-5-methyloctane	[1]
CAS Number	62016-24-4	[1][7]
Molecular Formula	C11H24	[1]
Molecular Weight	156.31 g/mol	[1]
Boiling Point	Data not readily available; estimated to be in the range of other C11 alkanes.	
SMILES	CCCC(C)C(CC)CCC	[1]

Principle of Use as an Internal Standard

In quantitative GC analysis, an internal standard (IS) is a compound added in a constant amount to all samples, calibration standards, and blanks.[4] The concentration of the analyte is determined by comparing the ratio of the analyte's peak area to the internal standard's peak area against a calibration curve.[3] This method compensates for variations in injection volume, solvent evaporation, and detector response, leading to more robust and reproducible results.[2][4]

4-Ethyl-5-methyloctane is a suitable internal standard for the analysis of other volatile hydrocarbons due to the following characteristics:

- Chemical Inertness: As a saturated alkane, it is unlikely to react with other components in the sample matrix.
- Good Resolution: It can be chromatographically separated from many common analytes.[3]
- Volatility: It is sufficiently volatile for GC analysis.[5][8]

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- Absence in Samples: It is not naturally present in most biological or environmental samples. [3]

Experimental Protocols

Protocol 1: Preparation of **4-Ethyl-5-methyloctane** as an Internal Standard Stock Solution

Objective: To prepare a concentrated stock solution of **4-Ethyl-5-methyloctane** that can be diluted for use in calibration standards and samples.

Materials:

- **4-Ethyl-5-methyloctane** (high purity)
- High-purity hexane (or another suitable volatile solvent)
- Volumetric flasks (e.g., 10 mL, 100 mL)
- Analytical balance
- Micropipettes

Procedure:

- Accurately weigh a precise amount (e.g., 100 mg) of **4-Ethyl-5-methyloctane** using an analytical balance.
- Quantitatively transfer the weighed compound into a 100 mL volumetric flask.
- Add a small amount of high-purity hexane to dissolve the **4-Ethyl-5-methyloctane**.
- Once dissolved, fill the volumetric flask to the mark with hexane.
- Stopper the flask and invert it several times to ensure a homogenous solution. This results in a stock solution of known concentration (e.g., 1 mg/mL).
- Store the stock solution in a tightly sealed container in a cool, dark place.

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Protocol 2: Quantitative Analysis of a Target Analyte using **4-Ethyl-5-methyloctane** as an Internal Standard by GC-FID

Objective: To quantify a target volatile analyte in a sample matrix using the internal standard method with **4-Ethyl-5-methyloctane**.

Materials:

- Internal Standard Stock Solution (from Protocol 1)
- Target analyte(s) of known purity
- High-purity hexane (or other suitable solvent)
- Volumetric flasks
- Autosampler vials with septa
- Gas chromatograph equipped with a Flame Ionization Detector (GC-FID)

Procedure:

1. Preparation of Calibration Standards: a. Prepare a series of calibration standards containing known concentrations of the target analyte. b. To each calibration standard, add a fixed amount of the **4-Ethyl-5-methyloctane** internal standard stock solution to achieve a constant concentration (e.g., 50 µg/mL) in all standards. c. Dilute to the final volume with the chosen solvent.

2. Preparation of Samples: a. Prepare the unknown sample(s) according to the appropriate sample preparation protocol for the specific matrix. b. To a known volume of the prepared sample, add the same fixed amount of the **4-Ethyl-5-methyloctane** internal standard as was added to the calibration standards.

3. GC-FID Analysis: a. Set up the GC-FID system with the appropriate parameters. A typical starting point for hydrocarbon analysis is provided in the data table below. b. Inject the prepared calibration standards and samples into the GC-FID. c. Record the chromatograms

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and integrate the peak areas for the target analyte and the internal standard (**4-Ethyl-5-methyloctane**).

4. Data Analysis: a. For each calibration standard, calculate the ratio of the peak area of the analyte to the peak area of the internal standard. b. Plot a calibration curve of this peak area ratio (y-axis) against the known concentration of the analyte (x-axis). c. Determine the linear regression equation (y = mx + c) for the calibration curve. d. For the unknown samples, calculate the ratio of the peak area of the analyte to the peak area of the internal standard. e. Use the calibration curve equation to calculate the concentration of the analyte in the unknown samples.

Data Presentation

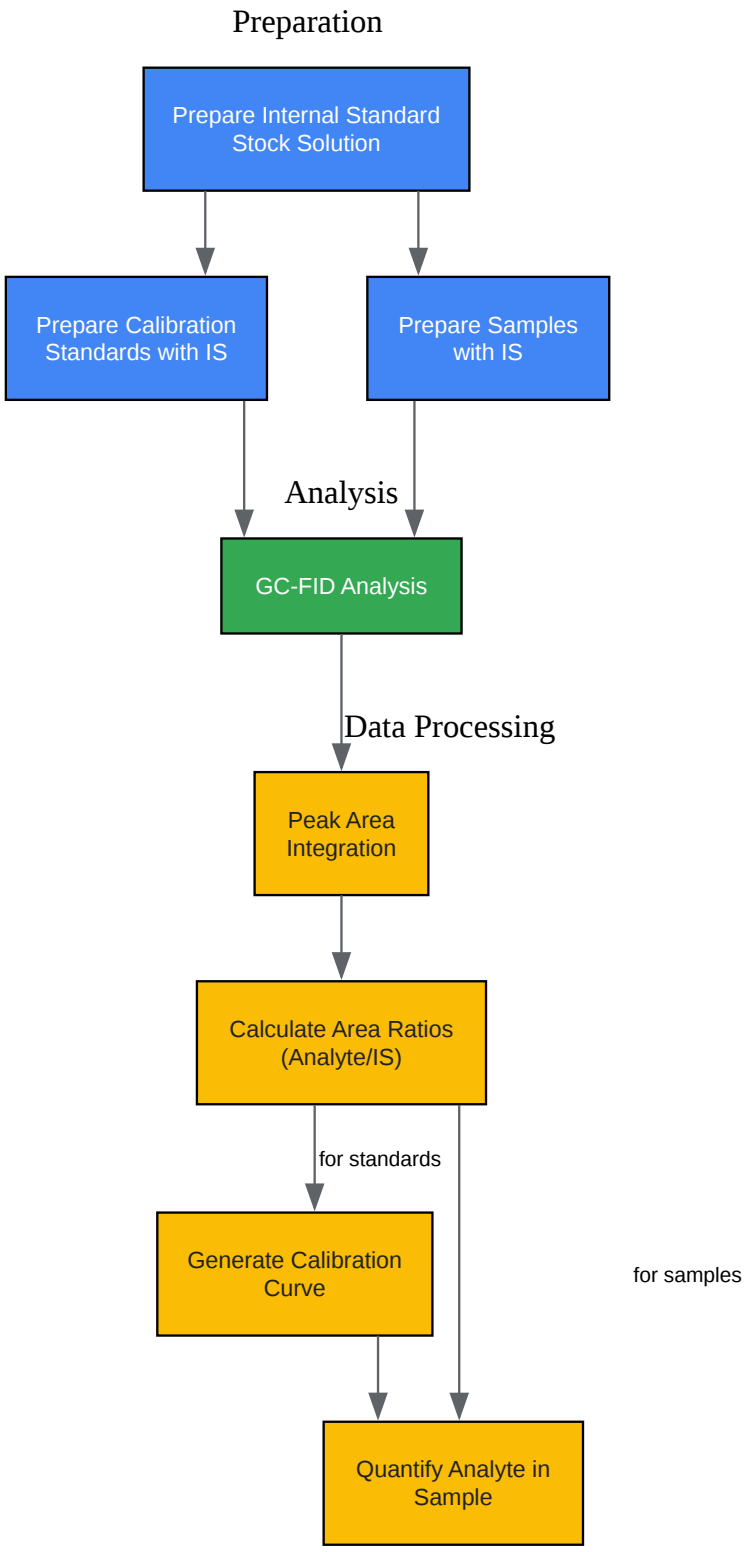
The following table summarizes representative (hypothetical) GC-FID parameters and data for the quantitative analysis of a target analyte (e.g., n-Decane) using **4-Ethyl-5-methyloctane** as an internal standard.

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Parameter	Value
GC System	Gas Chromatograph with FID
Column	Non-polar capillary column (e.g., DB-1, HP-5ms), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium or Hydrogen, constant flow (e.g., 1 mL/min)
Oven Program	Initial: 50°C (hold 2 min), Ramp: 10°C/min to 250°C (hold 5 min)
Injector Temperature	250°C
Detector Temperature	280°C
Injection Volume	1 µL
Split Ratio	50:1
Hypothetical Retention Time (n-Decane)	~ 8.5 min
Hypothetical Retention Time (4-Ethyl-5-methyloctane)	~ 9.2 min
Hypothetical Response Factor (n-Decane / 4-Ethyl-5-methyloctane)	1.05

Visualizations

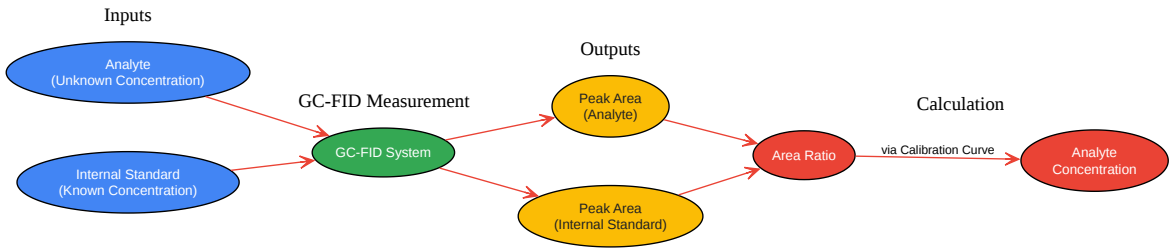
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Caption: Workflow for quantitative analysis using an internal standard.

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